

# AR 231453 vs other GPR119 agonists in vitro

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

|                |             |
|----------------|-------------|
| Compound Name: | AR 231453   |
| CAS No.:       | 898528-64-8 |
| Cat. No.:      | B7887023    |

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## An In Vitro Comparison of AR231453 and Other GPR119 Agonists

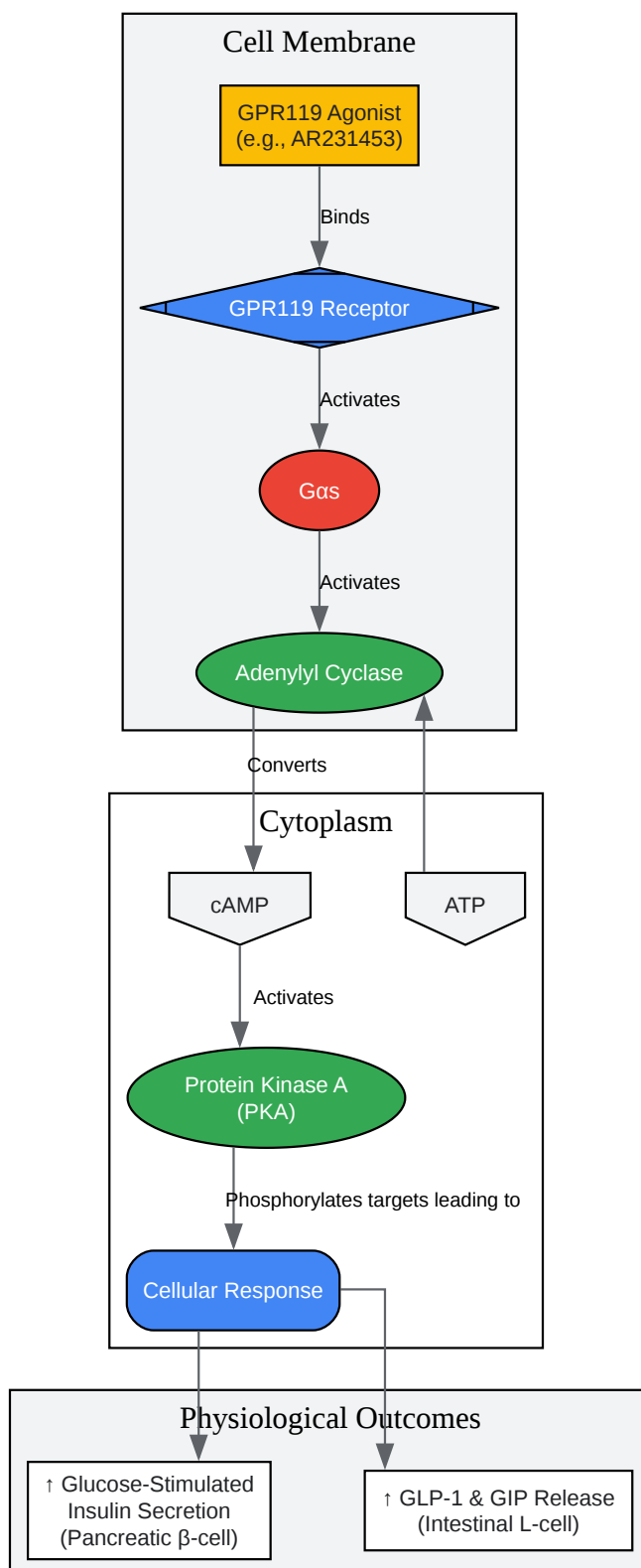
This guide provides an objective in vitro comparison of the G protein-coupled receptor 119 (GPR119) agonist, AR231453, with other notable agonists. The data presented is intended for researchers, scientists, and drug development professionals working on therapeutics for type 2 diabetes and other metabolic disorders.

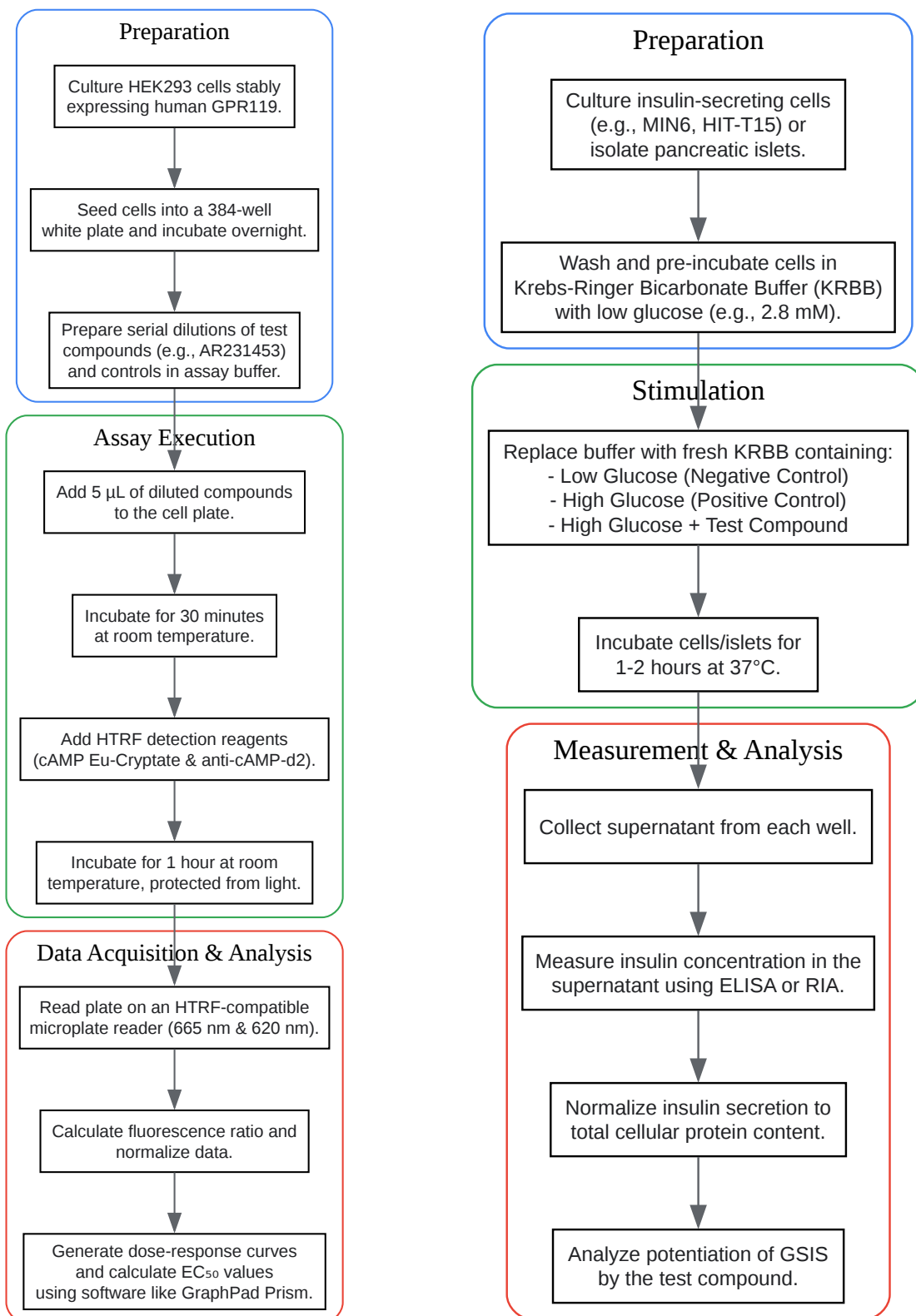
## Introduction to GPR119

G protein-coupled receptor 119 (GPR119) is a promising drug target for the treatment of type 2 diabetes and obesity.[1] It is primarily expressed on pancreatic  $\beta$ -cells and enteroendocrine L-cells and K-cells in the gut.[2] Activation of GPR119, a  $G_{\alpha s}$ -coupled receptor, stimulates adenylyl cyclase, leading to an increase in intracellular cyclic AMP (cAMP).[2][3] This signaling cascade enhances glucose-dependent insulin secretion (GSIS) from  $\beta$ -cells and promotes the release of incretin hormones like glucagon-like peptide-1 (GLP-1) and glucose-dependent insulinotropic polypeptide (GIP) from the intestine.[2] The glucose-dependent nature of its action minimizes the risk of hypoglycemia, a significant advantage over some other anti-diabetic therapies.

## GPR119 Signaling Pathway

The activation of GPR119 by an agonist initiates a well-defined intracellular signaling cascade. This process is crucial for its therapeutic effects on glucose homeostasis.





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## References

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- To cite this document: BenchChem. [AR 231453 vs other GPR119 agonists in vitro]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b7887023/docs#ar-231453-vs-other-gpr119-agonists-in-vitro\]](https://www.benchchem.com/product/b7887023/docs#ar-231453-vs-other-gpr119-agonists-in-vitro)

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